

Technical Guide: Heneicosane-d44 for Advanced Research Applications

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **Heneicosane-d44**, a deuterated long-chain alkane, for its application in research and development. This document outlines its suppliers, and physical and chemical properties, and provides a detailed experimental protocol for its use as an internal standard in quantitative analysis.

Supplier and Availability of Heneicosane-d44

Heneicosane-d44 is available from several specialized chemical suppliers. The availability and product specifications are summarized in the table below for easy comparison.



Supplier	Product Name	CAS Number	Molecul ar Formula	Molecul ar Weight	Isotopic Enrichm ent	Availabl e Quantiti es	Availabi lity
CDN Isotopes	n- Heneicos ane-d44	39756- 37-1	CD3(CD2)19CD3	340.85 g/mol	99 atom % D	0.25 g, 0.5 g	In Stock[1]
Fisher Scientific	n- Heneicos ane-d44, CDN	39756- 37-1	-	-	-	0.25 g	Available for purchase [2]
LGC Standard s	n- Heneicos ane-d44	39756- 37-1	C21D44	340.845 g/mol	-	0.25 g, 0.5 g	Login for details[3]
Medche mExpres s	Heneicos ane-d44	39756- 37-1	-	-	-	Contact for details	Inquire
Chromat ographic Specialti es Inc.	n- Heneicos ane-d44, 1000 μg/mL in isooctane	39756- 37-1	-	-	-	1 mL	Contact for pricing[4]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **Heneicosane-d44**.



Property	Value	Source
CAS Number	39756-37-1	[1][3]
Molecular Formula	C21D44	[3]
Molecular Weight	340.85 g/mol	[1]
Synonyms	n-Heneicosane-d44, Heneicosane-d44	[1][3]
Storage Conditions	Room temperature	[1]
Stability	Stable under recommended storage conditions. Reanalysis recommended after three years.	[1]

Applications in Research

Heneicosane-d44 is primarily utilized as an internal standard in quantitative analytical methods, particularly in gas chromatography-mass spectrometry (GC-MS). Its chemical properties are nearly identical to its non-deuterated analog, heneicosane, allowing it to mimic the behavior of the analyte during sample preparation and analysis. However, its increased mass allows it to be distinguished from the non-deuterated form by a mass spectrometer.

The non-deuterated form, heneicosane, is recognized as a component of insect pheromones and has been investigated for its potential anti-inflammatory, analgesic, and antipyretic properties.[5] Therefore, **Heneicosane-d44** is a valuable tool for:

- Quantitative analysis of insect pheromones: Accurately measuring the levels of heneicosane in complex biological or environmental samples.
- Environmental monitoring: Quantifying hydrocarbon contamination in soil and water samples.
- Pharmacokinetic studies: Although less common for a simple alkane, it could be used in studies investigating the absorption, distribution, metabolism, and excretion of long-chain hydrocarbons.



 Petroleum analysis: Serving as an internal standard for the quantification of long-chain alkanes in petroleum products.

Experimental Protocol: Quantification of Heneicosane in a Sample Matrix using GC-MS with Heneicosane-d44 as an Internal Standard

This section provides a detailed methodology for the quantification of heneicosane in a given sample matrix (e.g., biological tissue, environmental sample) using **Heneicosane-d44** as an internal standard.

Materials and Reagents

- Heneicosane-d44 (Internal Standard)
- Heneicosane (Analytical Standard)
- Hexane (or other suitable organic solvent), HPLC grade
- Anhydrous Sodium Sulfate
- Sample matrix (e.g., insect extract, soil sample)
- Standard laboratory glassware and equipment

Preparation of Standard and Stock Solutions

- Heneicosane-d44 Internal Standard Stock Solution (100 µg/mL): Accurately weigh 10 mg of Heneicosane-d44 and dissolve it in 100 mL of hexane.
- Heneicosane Analytical Standard Stock Solution (100 µg/mL): Accurately weigh 10 mg of heneicosane and dissolve it in 100 mL of hexane.
- Calibration Standards: Prepare a series of calibration standards by diluting the Heneicosane
 Analytical Standard Stock Solution with hexane to achieve concentrations ranging from 0.1
 μg/mL to 10 μg/mL. Spike each calibration standard with the Heneicosane-d44 Internal
 Standard Stock Solution to a final concentration of 1 μg/mL.



Sample Preparation

- Extraction:
 - For solid samples (e.g., soil, tissue), weigh a known amount of the homogenized sample (e.g., 1-5 g) into a glass vial.
 - Add a known volume of hexane and vortex or sonicate for 15-30 minutes to extract the hydrocarbons.
 - For liquid samples, perform a liquid-liquid extraction with hexane.
- Internal Standard Spiking: Prior to extraction, spike the sample with a known amount of the **Heneicosane-d44** Internal Standard Stock Solution (e.g., to a final concentration of 1 μ g/mL in the extract).
- Cleanup:
 - Centrifuge the extract to pellet any solid material.
 - Pass the supernatant through a small column containing anhydrous sodium sulfate to remove any residual water.
 - Concentrate the extract under a gentle stream of nitrogen if necessary.

GC-MS Analysis

- Instrumentation: A gas chromatograph coupled to a mass spectrometer (GC-MS) is used for analysis.
- GC Conditions:
 - Column: A non-polar capillary column (e.g., DB-5ms, HP-5ms) is suitable for hydrocarbon analysis.
 - Injector Temperature: 280 °C



- Oven Program: Initial temperature of 60 °C, hold for 2 minutes, then ramp to 300 °C at 10 °C/min, and hold for 10 minutes.
- Carrier Gas: Helium at a constant flow rate.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM).
 - Monitor characteristic ions for Heneicosane (e.g., m/z 57, 71, 85, 296).
 - Monitor characteristic ions for Heneicosane-d44 (e.g., m/z 66, 82, 98, 340). The exact ions should be determined by analyzing the individual standards.

Data Analysis:

- Construct a calibration curve by plotting the ratio of the peak area of heneicosane to the peak area of Heneicosane-d44 against the concentration of the heneicosane calibration standards.
- Determine the concentration of heneicosane in the samples by calculating the peak area ratio and interpolating from the calibration curve.

Diagrams

Experimental Workflow for Quantitative Analysis

The following diagram illustrates the general workflow for the quantification of heneicosane using **Heneicosane-d44** as an internal standard.



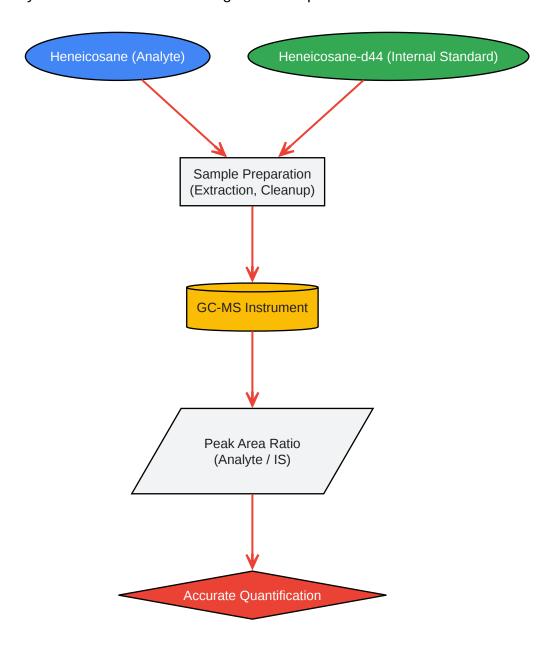


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Caption: Workflow for the quantification of heneicosane using a deuterated internal standard.

Logical Relationship of Components in Quantitative Analysis

The following diagram illustrates the logical relationship between the analyte, internal standard, and the analytical instrument in achieving accurate quantification.



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Caption: Relationship of components for accurate quantification using an internal standard.

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